In Vitro Cell Culture Applications of Ropinirole N-Oxide: Technical Guide & Protocols

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Compound of Interest	
Compound Name:	*Ropinirole N-Oxide*
CAS No.:	*1076199-41-1*
Cat. No.:	*B563590*

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Executive Summary

Ropinirole N-Oxide (CAS: 1076199-41-1) is a critical oxidative metabolite and process impurity of Ropinirole, a non-ergoline dopamine agonist used in the treatment of Parkinson's disease and Restless Legs Syndrome (RLS).[1][2][3] While the parent drug is primarily metabolized via CYP1A2-mediated N-despropylation, the N-oxide derivative represents a significant structural alert for oxidative degradation and metabolic profiling.

This guide addresses the specific in vitro applications of **Ropinirole N-Oxide**, focusing on its utility as a reference standard in metabolic stability assays and a subject for comparative cytotoxicity screening under ICH M3(R2) and Q3B(R2) guidelines.

Critical Technical Alert: Unlike stable metabolites, N-oxides are susceptible to retro-reduction (conversion back to the parent amine) by cellular reductases or hypoxic conditions in culture. This guide provides protocols specifically engineered to mitigate this confounding factor.

Part 1: Chemical Identity & Stock Preparation[4]

Physicochemical Profile[5][6]

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- Chemical Name: 1,3-Dihydro-4-[2-(oxidodipropylamino)ethyl]-2H-indol-2-one[2][3][4]
- Molecular Formula: C16H24N2O2[2][3][5][4]
- Molecular Weight: 276.37 g/mol [2][4]
- Solubility: Soluble in DMSO (>10 mg/mL) and Methanol; sparingly soluble in aqueous buffers at neutral pH.

Stock Solution Protocol (Standardized)

Objective: Create a stable 10 mM stock solution for cell culture spiking.

- Weighing: Weigh 2.76 mg of **Ropinirole N-Oxide** powder into a sterile, amber glass vial (N-oxides are potentially photosensitive).
- Solvent Addition: Add 1.0 mL of sterile, anhydrous DMSO (Dimethyl Sulfoxide).
  - Note: Avoid aqueous buffers for the master stock to prevent potential hydrolysis or bacterial degradation over time.
- Dissolution: Vortex for 30 seconds. If particulate matter remains, sonicate in a water bath at ambient temperature for 2 minutes.
- Storage: Aliquot into 50 µL volumes in amber microtubes. Store at -80°C.
  - Shelf Life: 6 months at -80°C. Avoid freeze-thaw cycles (>2 cycles significantly degrade N-oxides).

Part 2: Application I - Metabolic Stability & Retro-Reduction Assays

Context: In DMPK (Drug Metabolism and Pharmacokinetics) studies, **Ropinirole N-Oxide** is used to monitor the oxidative potential of hepatocyte systems or to study the "shunting" between CYP1A2 metabolism and FMO (Flavin-containing monooxygenase) pathways.

The Retro-Reduction Challenge

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In cell culture (especially hepatocyte incubations), cytosolic aldehyde oxidase and xanthine oxidase can reduce the N-oxide back to Ropinirole. If this is not controlled, it leads to underestimation of the metabolite's stability and overestimation of the parent drug's persistence.

Experimental Protocol: Primary Hepatocyte Incubation

System: Cryopreserved Human Hepatocytes (Suspension).

Materials:

- William’s E Medium (WEM) without Phenol Red (to avoid LC-MS interference).
- **Ropinirole N-Oxide** Stock (10 mM).
- Positive Control: Benzydamine N-oxide (known retro-reduction substrate).
- Inhibitor (Optional): Menadione (inhibits cytosolic reductases, use with caution due to toxicity).

Workflow:

- Thawing: Thaw hepatocytes rapidly at 37°C; resuspend in WEM to a density of

  cells/mL.
- Acclimatization: Incubate suspension for 15 minutes at 37°C, 5% CO2 to restore metabolic activity.
- Dosing:
  - Prepare a 2 µM working solution of **Ropinirole N-Oxide** in pre-warmed WEM (0.02% final DMSO concentration).
  - Add 100 µL of working solution to 100 µL of hepatocyte suspension (Final concentration: 1 µM).
- Incubation Timepoints: 0, 15, 30, 60, and 120 minutes.

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- Critical Step: Perform incubations in an oxygen-rich environment (standard incubator). Hypoxia accelerates retro-reduction.

- Quenching: At each timepoint, transfer 50 µL of the mixture into 150 µL of ice-cold Acetonitrile (ACN) containing internal standard (e.g., Ropinirole-d14).

- Analysis: Centrifuge at 4000g for 10 mins. Analyze supernatant via LC-MS/MS.

Data Analysis: Retro-Conversion Ratio

Calculate the Retro-Conversion Ratio (RCR) to quantify the instability of the N-oxide:

- Interpretation: An RCR > 5% indicates significant bioreduction, suggesting the N-oxide serves as a metabolic reservoir for the parent drug.

Part 3: Application II - Comparative Cytotoxicity (MIST Compliance)

Context: Under ICH M3(R2) and the FDA "Safety Testing of Drug Metabolites" (MIST) guidance, if a metabolite circulates at >10% of total drug exposure, its safety must be verified. This protocol compares the cytotoxicity of **Ropinirole N-Oxide** vs. Ropinirole Parent.

Cell Line: SH-SY5Y (Human Neuroblastoma) – chosen to mimic the target tissue (CNS) and assess potential neurotoxicity.

Experimental Workflow

- Seeding: Plate SH-SY5Y cells at 10,000 cells/well in 96-well plates. Incubate for 24 hours to allow attachment.

- Treatment Preparation:

  - Prepare serial dilutions of Ropinirole Parent and **Ropinirole N-Oxide** in culture media.

  - Range: 0.1 µM to 100 µM (Logarithmic scale).

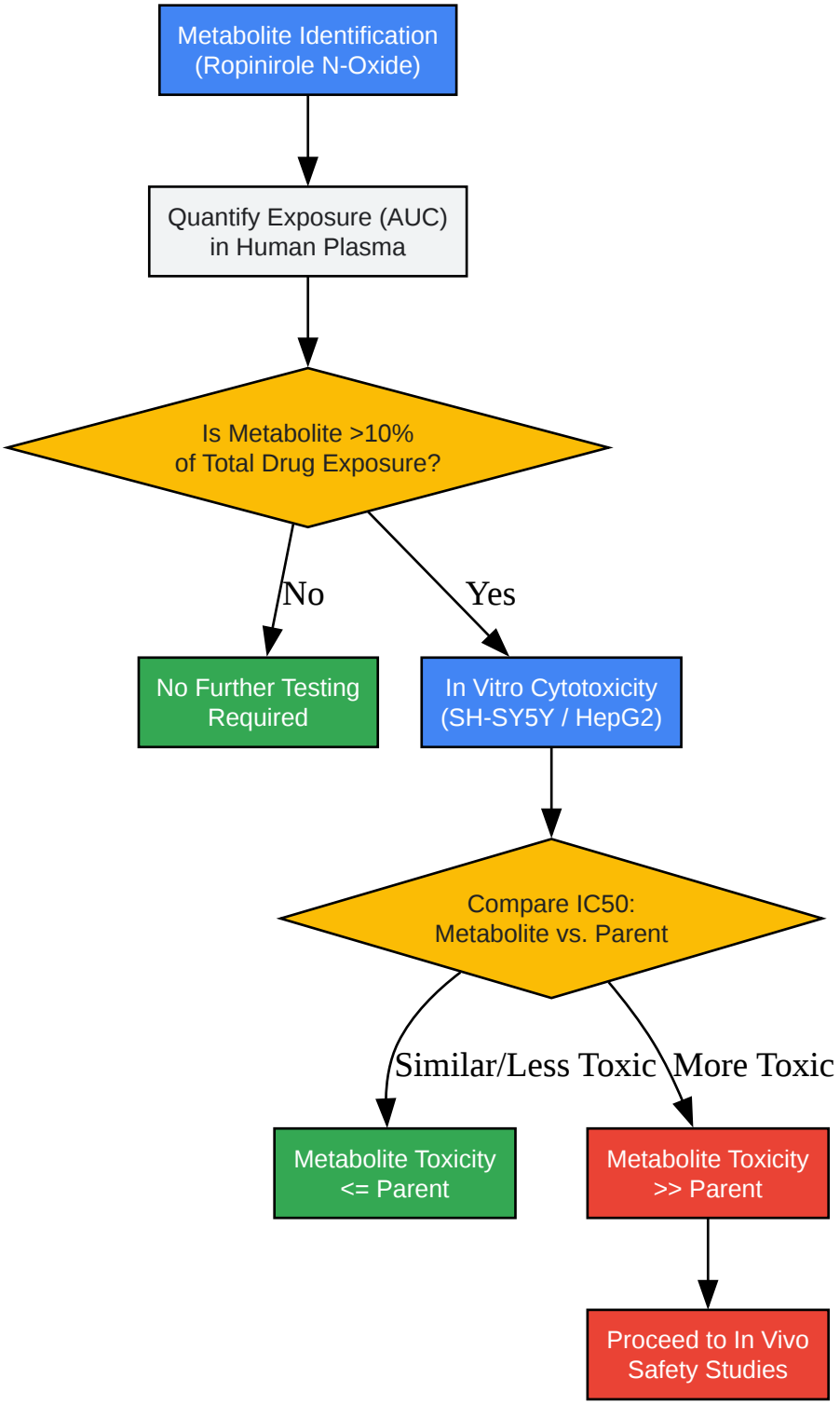
  - Vehicle Control: 0.1% DMSO matched.

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- Exposure: Incubate cells with compounds for 48 hours.
- Readout (Dual Assay):
  - Assay A (Metabolic Health): ATP-based luminescence assay (e.g., CellTiter-Glo).
  - Assay B (Membrane Integrity): LDH Release assay on the supernatant.

Visualization of Logic Flow (MIST Assessment)

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Figure 1: Decision tree for evaluating **Ropinirole N-Oxide** safety based on FDA MIST guidelines.

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Part 4: Analytical Validation (LC-MS/MS Conditions)

To validate the in vitro results, precise quantification is required.

Table 1: Recommended LC-MS/MS Parameters

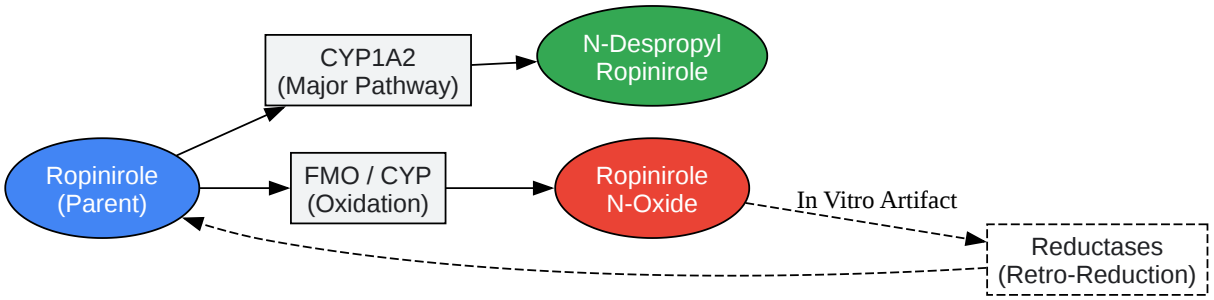
Parameter	Setting	Rationale
Column	C18 (e.g., Acquity BEH), 1.7 µm	Retains polar N-oxides better than C8.
Mobile Phase A	10mM Ammonium Formate (pH 3.5)	Low pH suppresses silanol activity; improves peak shape for amines.
Mobile Phase B	Acetonitrile	Sharpens peaks compared to Methanol.
Ionization	ESI Positive mode	Tertiary amines protonate readily ( ).
MRM Transition	277.2 → 233.1	Loss of propyl group (typical fragmentation).
Interference Check	Monitor m/z 261.2 (Parent)	Crucial to detect in-source fragmentation of N-oxide to Parent.

Technical Note on In-Source Fragmentation: **Ropinirole N-Oxide** can thermally degrade to Ropinirole inside the mass spectrometer ion source.

- Validation: Inject pure N-Oxide standard.[6] If a peak appears at the retention time of the Parent (m/z 261.2), optimize source temperature (lower it) to minimize false positives in your retro-reduction data.

Part 5: Metabolic Pathway Visualization

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Figure 2: Metabolic fate of Ropinirole. The dashed line represents the retro-reduction pathway that complicates in vitro analysis.

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